

Personal protective equipment for handling (2-Hydroxyethyl)iminodiacetic acid

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Compound of Interest

Compound Name: (2-Hydroxyethyl)iminodiacetic acid

Cat. No.: B1293583

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Essential Safety and Handling Guide for (2-Hydroxyethyl)iminodiacetic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(2-Hydroxyethyl)iminodiacetic acid**, tailored for researchers, scientists, and drug development professionals.

(2-Hydroxyethyl)iminodiacetic acid is a chemical that requires careful handling to mitigate potential health risks. It is classified as a hazardous substance that can cause skin and eye irritation, and may also cause respiratory irritation.^{[1][2][3]} Adherence to the following safety protocols is crucial for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent direct contact and inhalation.

| PPE Category | Item | Specification |
|------------------------|---|--|
| Eye/Face Protection | Safety Glasses/Goggles | Chemical safety goggles or glasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166 should be worn. ^[4] Do not wear contact lenses when handling this chemical. ^[1] |
| Skin Protection | Gloves | Wear appropriate protective gloves. ^{[3][4]} For brief contact, a glove with a protection class of 3 or higher (breakthrough time >60 minutes) is recommended. For prolonged or repeated contact, a protection class of 5 or higher (breakthrough time >240 minutes) is advised. ^[1] |
| Protective Clothing | Wear appropriate protective clothing to prevent skin exposure, such as a lab coat, overalls, or a P.V.C. apron. ^{[1][4]} | |
| Respiratory Protection | Dust Mask/Respirator | A NIOSH-approved N95 dust mask or a respirator compliant with OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 should be used when ventilation is inadequate or if significant quantities of dust may become airborne. ^{[3][4][5]} |

Operational Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain chemical integrity.

Handling:

- Avoid all personal contact, including the inhalation of dust.[\[1\]](#)
- Use in a well-ventilated area.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke when handling.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[4\]](#)
- Minimize dust generation and accumulation.[\[4\]](#)
- Keep containers securely sealed when not in use.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)
- Keep containers tightly closed.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[6\]](#)
- Protect containers from physical damage and check regularly for leaks.[\[1\]](#)

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly reduce harm.

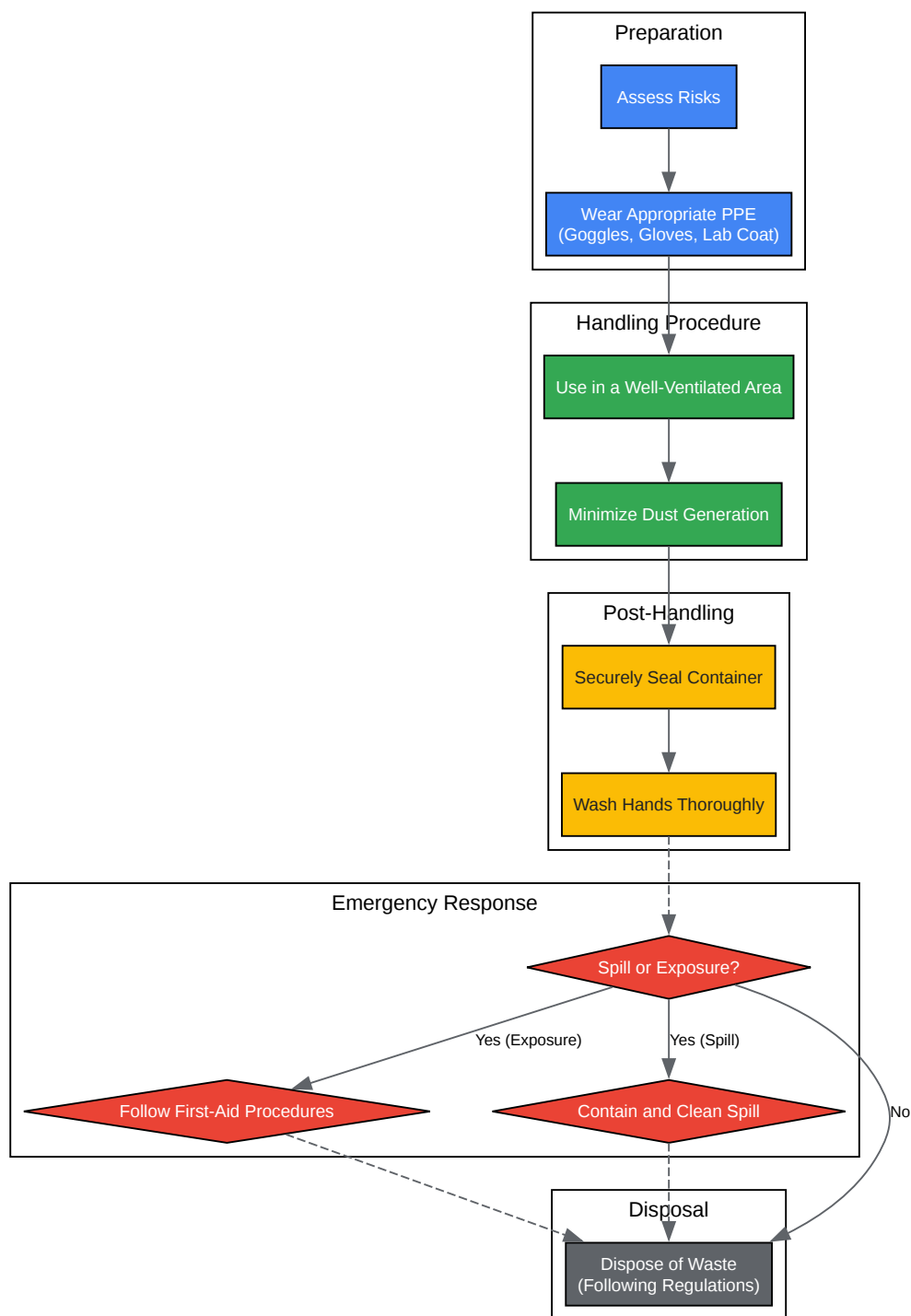
| Emergency Situation | Procedural Steps |
|---------------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[2][4] Seek medical attention.[4] |
| Skin Contact | Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[4][7] Get medical aid if irritation persists.[4] |
| Inhalation | Remove from exposure to fresh air immediately. [4] If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[4] Seek medical attention.[4] |
| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.[4] Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[4] |
| Spills | Minor Spills: Clean up immediately.[1] Wear protective clothing, gloves, safety glasses, and a dust respirator.[1] Use dry clean-up procedures to avoid generating dust.[1] Sweep or vacuum up the material and place it in a clean, dry, sealable, and labeled container for disposal.[1] [4] Major Spills: Alert personnel in the area and emergency responders.[1] Control personal contact by wearing appropriate PPE.[1] Prevent spillage from entering drains or water courses. [1] |

Disposal Plan

Proper disposal of **(2-Hydroxyethyl)iminodiacetic acid** and its containers is essential to prevent environmental contamination.

- Chemical Disposal: Dispose of the waste material in accordance with national and local regulations.^[2] This may involve burial in a licensed landfill or incineration in a licensed apparatus after mixing with a suitable combustible material.^[1] Do not mix with other waste.^[2]
- Container Disposal: Leave the chemical in its original container.^[2] Handle uncleaned containers as you would the product itself.^[2] Decontaminate empty containers and observe all label safeguards until they are cleaned and destroyed.^[1]

Workflow for Handling (2-Hydroxyethyl)iminodiacetic Acid

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Caption: Logical workflow for the safe handling of **(2-Hydroxyethyl)iminodiacetic acid**.

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